

# Physical and chemical properties of 4-Methoxynicotinaldehyde

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxynicotinaldehyde

Cat. No.: B045364

[Get Quote](#)

## An In-depth Technical Guide to 4-Methoxynicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Methoxynicotinaldehyde**, a substituted pyridine derivative, is a compound of interest in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of its physical and chemical properties, spectral data, and a representative synthesis protocol. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the fields of chemical synthesis and drug development.

### Chemical and Physical Properties

**4-Methoxynicotinaldehyde** (CAS RN: 82257-15-6), also known as 4-methoxy-3-pyridinecarboxaldehyde, is a light yellow solid at room temperature.<sup>[1]</sup> Its core structure consists of a pyridine ring substituted with a methoxy group at the 4-position and a formyl group at the 3-position.

### Structure and Identification

- IUPAC Name: 4-methoxypyridine-3-carbaldehyde

- Synonyms: **4-Methoxynicotinaldehyde**, 3-Formyl-4-methoxypyridine, 4-Methoxy-3-pyridinecarboxaldehyde
- CAS Number: 82257-15-6
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub>
- Molecular Weight: 137.14 g/mol
- Canonical SMILES: COC1=C(C=NC=C1)C=O

## Physicochemical Data

A summary of the key physicochemical properties of **4-Methoxynicotinaldehyde** is presented in the table below.

Property	Value	Reference
Appearance	Light yellow solid	[1]
Melting Point	63-67 °C	[2][3]
Boiling Point	262.9 °C at 760 mmHg	[1]
Density	1.159 g/cm <sup>3</sup>	[1]
Flash Point	112.8 °C	[1]
Exact Mass	137.04800 u	[1]

## Spectral Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **4-Methoxynicotinaldehyde**.

### <sup>1</sup>H NMR Spectroscopy

The proton nuclear magnetic resonance (<sup>1</sup>H NMR) spectrum provides information about the hydrogen atoms in the molecule. A representative <sup>1</sup>H NMR spectrum of **4-Methoxynicotinaldehyde** is available from commercial suppliers.[1]

## <sup>13</sup>C NMR Spectroscopy

While a specific spectrum for **4-Methoxynicotinaldehyde** is not readily available in the searched literature, the expected chemical shifts can be inferred from analogous structures. For the closely related 3-pyridinecarboxaldehyde, the aldehydic carbon appears at approximately 192.5 ppm, and the pyridine ring carbons resonate between 124.4 and 154.6 ppm in DMSO-d<sub>6</sub>.<sup>[4][5]</sup> The methoxy group in 4-methoxy-substituted aromatic compounds typically shows a signal around 55 ppm.<sup>[4][5]</sup>

## Infrared (IR) Spectroscopy

The infrared spectrum reveals the functional groups present in a molecule. For **4-Methoxynicotinaldehyde**, characteristic absorption bands are expected for the C=O stretching of the aldehyde (typically around 1700 cm<sup>-1</sup>), C-O stretching of the methoxy group, and C=N and C=C stretching vibrations of the pyridine ring.

## Mass Spectrometry

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. The molecular ion peak (M<sup>+</sup>) for **4-Methoxynicotinaldehyde** would be observed at an m/z of 137.14. Common fragmentation patterns for aromatic aldehydes involve the loss of the formyl group (CHO) or hydrogen radical (H•).

## Experimental Protocols

### Synthesis of 4-Methoxynicotinaldehyde

A representative synthesis of **4-Methoxynicotinaldehyde** involves the formylation of a suitable 4-methoxypyridine precursor. A brief reported procedure is as follows:

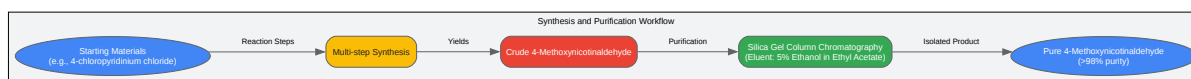
Materials:

- 4-Chloropyridinium chloride
- Sodium methoxide
- n-Butyllithium
- Ethyl formate

- Diethyl ether
- Tetrahydrofuran (THF)
- Magnesium nitrate
- Sodium sulfate
- Potassium carbonate
- Silica gel
- Ethanol
- Ethyl acetate

Procedure: A detailed, step-by-step protocol for the multi-step synthesis is not fully available in the public domain. However, a purification step for the crude product has been described.[2]

Purification: The crude **4-methoxynicotinaldehyde** is purified by silica gel column chromatography.[2] The column is eluted with a mixture of ethanol and ethyl acetate (5:95 v/v) to yield the target compound as a yellow solid with a purity of >98% as determined by <sup>1</sup>H NMR. [2]



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis and purification of **4-Methoxynicotinaldehyde**.

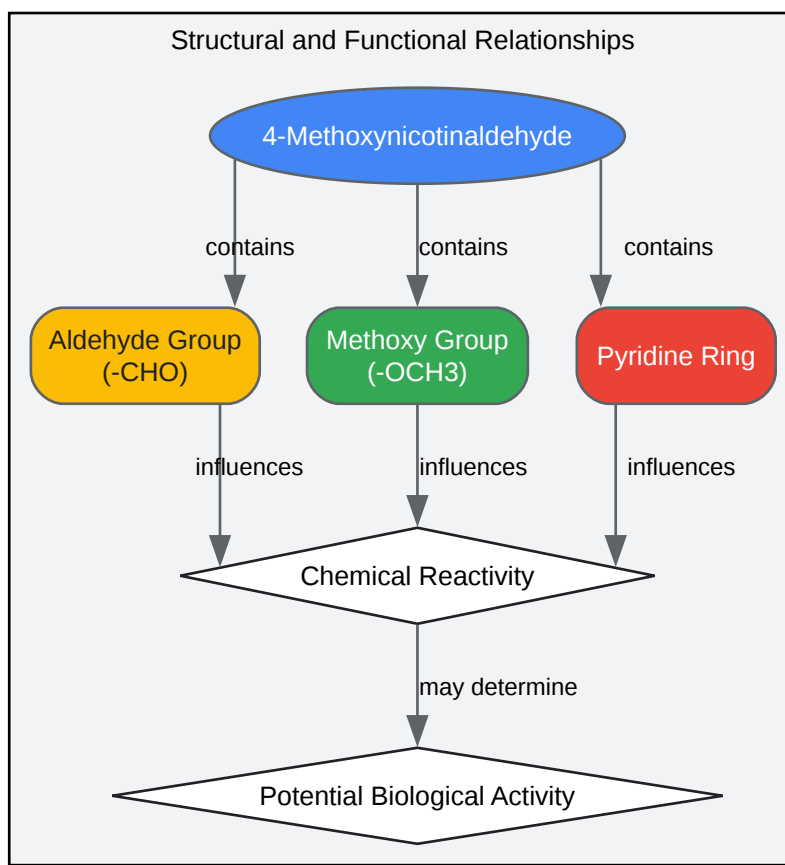
## Chemical Reactivity and Stability

The chemical reactivity of **4-Methoxynicotinaldehyde** is dictated by the aldehyde functional group and the electron-rich methoxy-substituted pyridine ring.

- **Aldehyde Group:** The aldehyde functionality can undergo various reactions, including oxidation to a carboxylic acid, reduction to an alcohol, and nucleophilic addition reactions at the carbonyl carbon. It can participate in condensation reactions, such as the Wittig or Horner-Wadsworth-Emmons reactions, to form alkenes.
- **Pyridine Ring:** The pyridine nitrogen is basic and can be protonated or alkylated. The methoxy group is an electron-donating group, which can influence the regioselectivity of electrophilic aromatic substitution reactions on the pyridine ring.
- **Stability:** The compound should be stored under an inert atmosphere (nitrogen or argon) at 2-8°C.<sup>[3]</sup>

## Biological Activity

The biological activity of **4-Methoxynicotinaldehyde** has not been extensively studied. However, the nicotinaldehyde scaffold is present in various biologically active molecules. Methoxy-substituted aromatic compounds have been investigated for a range of biological activities, including anticancer and antimicrobial properties. Further research is required to elucidate the specific biological effects and potential signaling pathway interactions of **4-Methoxynicotinaldehyde**.



[Click to download full resolution via product page](#)

Caption: Logical relationship between the structural components of **4-Methoxynicotinaldehyde** and its properties.

## Conclusion

**4-Methoxynicotinaldehyde** is a valuable chemical entity with potential applications in synthetic and medicinal chemistry. This guide has summarized the currently available data on its physical and chemical properties. Further research is warranted to fully characterize its spectral properties, delineate detailed synthetic methodologies, and explore its biological activity profile. The information provided here serves as a foundational resource to facilitate future investigations into this promising compound.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methoxy-3-pyridinecarboxaldehyde(82257-15-6) 1H NMR spectrum [chemicalbook.com]
- 2. Human Metabolome Database: 13C NMR Spectrum (1D, 500 MHz, D2O, predicted) (HMDB0029686) [hmdb.ca]
- 3. 4-Methoxy-3-pyridinecarboxaldehyde | 82257-15-6 [chemicalbook.com]
- 4. rsc.org [rsc.org]
- 5. rsc.org [rsc.org]
- To cite this document: BenchChem. [Physical and chemical properties of 4-Methoxynicotinaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045364#physical-and-chemical-properties-of-4-methoxynicotinaldehyde]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)